

Technical Guide: 1-(2-Bromo-6-hydroxyphenyl)ethanone Structure-Activity Relationship

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Bromo-6-hydroxyphenyl)ethanone

CAS No.: 55736-69-1

Cat. No.: B1440711

[Get Quote](#)

Executive Summary & Chemical Identity

1-(2-Bromo-6-hydroxyphenyl)ethanone (CAS: 55736-69-1) is a trisubstituted benzene derivative characterized by a dense functionalization pattern.^[1] The acetyl group is flanked by a hydroxyl group (at C6) and a bromine atom (at C2), creating a sterically crowded but highly reactive "ortho-ortho" environment.

- **Primary Utility:** Precursor for fused heterocyclic pharmacophores (Chromones, Benzofurans).
- **Key Feature:** The C2-Bromine atom acts as a "handle" for transition-metal-catalyzed cross-couplings (Suzuki, Heck) after or during heterocycle formation, a capability lacking in standard 2'-hydroxyacetophenone.
- **Molecular Weight:** 215.04 g/mol ^{[1][2][3]}

- Appearance: Off-white to beige crystals.

Chemical Profile & Reactivity Analysis

The "Ortho-Ortho" Effect

The structural uniqueness of this molecule lies in the positioning of its substituents.

- Intramolecular Hydrogen Bonding: The C6-Hydroxyl group forms a strong hydrogen bond with the carbonyl oxygen of the acetyl group. This locks the molecule into a planar conformation, increasing lipophilicity and reducing reactivity toward external nucleophiles at the carbonyl carbon compared to non-hydrogen-bonded isomers.
- Steric Compression: The C2-Bromine atom imposes significant steric strain on the acetyl group. This "buttressing effect" can accelerate cyclization reactions (like the Baker-Venkataraman rearrangement) by forcing the acetyl group out of coplanarity in transition states, lowering the energy barrier for ring closure.

Comparative Reactivity Table

The following table compares the target compound with its non-brominated and isomeric alternatives in the context of chromone synthesis.

Feature	1-(2-Bromo-6-hydroxyphenyl)ethanone	2'-Hydroxyacetophenone (Standard)	1-(4-Bromo-2-hydroxyphenyl)ethanone (Isomer)
Role	Multifunctional Scaffold	Basic Building Block	Linear Extender
Steric Hindrance	High (Br and OH flank acetyl)	Low	Moderate
Cyclization Rate	Accelerated (Steric relief upon ring closure)	Standard	Standard
Post-Cyclization Utility	High (Br retained at C5 of chromone for coupling)	Low (No handle)	Medium (Br at C7 of chromone)
Solubility (LogP)	~2.95 (High lipophilicity)	~1.8	~2.9

Structure-Activity Relationship (SAR)

While the acetophenone itself is rarely the final drug, its SAR dictates the biological potency of the final heterocycle.

A. The "Anchor" (C6-Hydroxyl)

- Mechanism: Essential for the formation of the pyranone ring. In the final drug molecule (e.g., a Flavone), this oxygen becomes the heteroatom at position 1.
- Activity Impact: If alkylated (capped) prior to cyclization, the pathway shifts toward chalcones, which have distinct anti-inflammatory profiles but lack the rigidity of chromones.

B. The "Warhead" (C1-Acetyl)

- Mechanism: Serves as the electrophile in Claisen condensations.
- Activity Impact: The methyl group of the acetyl is the site of deprotonation. The acidity of these

-protons is enhanced by the electron-withdrawing inductive effect (-I) of the ortho-bromine, making this scaffold more reactive in base-catalyzed condensations than the non-halogenated analog.

C. The "Modulator" (C2-Bromine)

- Mechanism: This is the SAR defining feature.
 - Electronic: It withdraws electron density from the ring, potentially increasing the acidity of the phenol.
 - Steric: In the final chromone drug, this bromine occupies the C5 position. This is a "privileged position" for overcoming metabolic liability (blocking hydroxylation) or for filling hydrophobic pockets in kinase active sites.
 - Synthetic: It allows for the late-stage introduction of aryl/biaryl systems via Suzuki coupling, dramatically expanding the chemical space accessible from a single intermediate.

Experimental Protocols

Protocol 1: Synthesis via Fries Rearrangement

Note: This reaction is sensitive to temperature.^[4] High temperatures favor the thermodynamic ortho-product.

Reagents: 3-Bromophenyl acetate, Aluminum Chloride (

), Chlorobenzene (solvent). Safety:

reacts violently with water. Perform in a fume hood.

- Preparation: Dissolve 3-bromophenyl acetate (1.0 eq) in anhydrous chlorobenzene.
- Catalyst Addition: Add anhydrous (1.5 eq) in portions to control exotherm.
- Rearrangement: Heat the mixture to 140°C for 2 hours.

- Mechanistic Insight: The high temperature drives the acyl group to the sterically crowded position between the Br and OH (or the less crowded C6). While the C2 position (between Br and OH) is highly crowded, the C6 position (target) is favored over the C4 (para) position due to chelation with the aluminum catalyst.
- Quench: Cool to

and pour onto crushed ice/HCl.
- Isolation: Extract with dichloromethane. Wash with brine. Dry over

.
- Purification: The crude mixture contains isomers. Recrystallize from ethanol or purify via column chromatography (Hexane/EtOAc 9:1) to isolate the **1-(2-bromo-6-hydroxyphenyl)ethanone** (check NMR for splitting patterns: triplet for H4, doublets for H3/H5).

Protocol 2: Baker-Venkataraman Rearrangement to Chromones

This protocol demonstrates the scaffold's utility in generating the 5-bromo-flavone core.

- Esterification: React **1-(2-bromo-6-hydroxyphenyl)ethanone** with benzoyl chloride (1.1 eq) in pyridine to form the O-benzoate.
- Rearrangement: Dissolve the ester in pyridine/KOH (or DMSO/NaH) and heat to

for 4 hours.
 - Observation: The mixture turns yellow/orange due to the formation of the

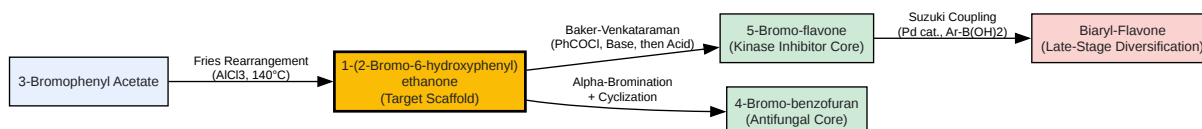
-diketone enolate.
- Cyclization: Acidify with glacial acetic acid and reflux in ethanol with catalytic

for 1 hour.
- Result: 5-Bromo-flavone precipitates upon cooling.

Visualization of Pathways

The following diagrams illustrate the synthesis and downstream utility of the scaffold.

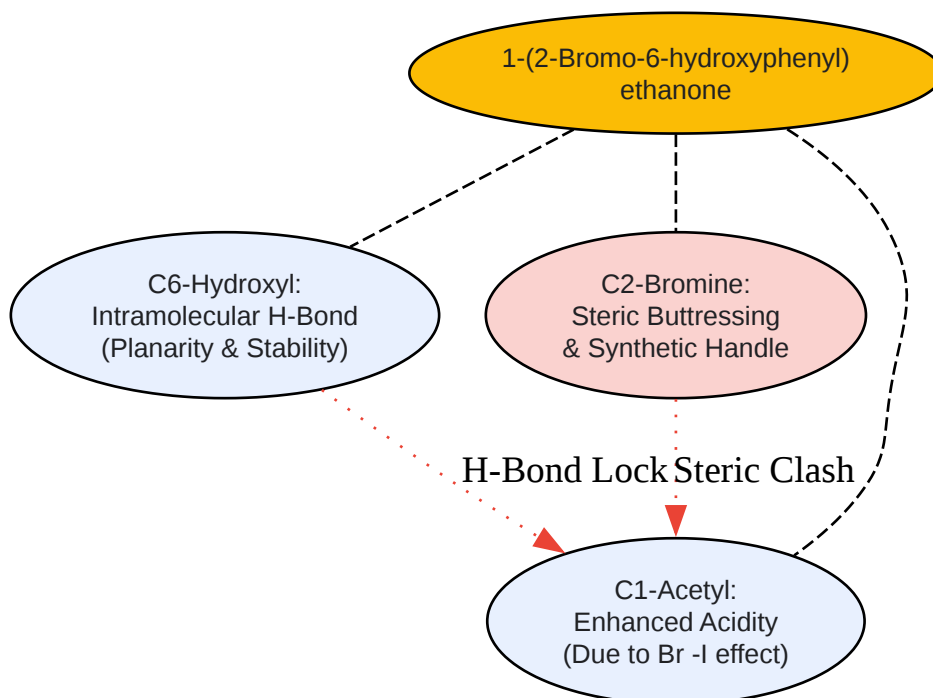
Figure 1: Synthesis and Divergent Utility



[Click to download full resolution via product page](#)

Caption: Divergent synthesis pathway starting from the Fries rearrangement, leading to distinct pharmacological cores.

Figure 2: The "Ortho-Ortho" Steric Lock



[Click to download full resolution via product page](#)

Caption: Structural forces governing the reactivity and stability of the scaffold.

References

- Note: Provides general physicochemical data for bromin
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 55736-69-1. Retrieved from [\[Link\]](#)
- Ewies, F., et al. (2014).[5] Synthesis of Chromones and Their Applications During the Last Ten Years. International Journal of Research in Pharmacy and Chemistry. Retrieved from [\[Link\]](#)
 - Context: Validates the use of hydroxyacetophenones in chromone synthesis.
- Organic Chemistry Portal. (n.d.). Fries Rearrangement: Mechanism and Protocols. Retrieved from [\[Link\]](#)
 - Context: Mechanistic grounding for the synthesis protocol.
- Context: Specific synthesis details

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-(2-Bromo-6-hydroxyphenyl)ethanone | CAS#:55736-69-1 | Chemsrcc [chemsrc.com]
- 2. 2-Bromo-1-(4-hydroxyphenyl)ethanone - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-Bromo-1-(4-hydroxyphenyl)ethanone | C8H7BrO2 | CID 4964 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Fries Rearrangement [organic-chemistry.org]
- 5. ijrpc.com [ijrpc.com]
- To cite this document: BenchChem. [Technical Guide: 1-(2-Bromo-6-hydroxyphenyl)ethanone Structure-Activity Relationship]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1440711/docs#technical-guide-1-2-bromo-6-hydroxyphenyl-ethanone-structure-activity-relationship\]](https://www.benchchem.com/product/b1440711/docs#technical-guide-1-2-bromo-6-hydroxyphenyl-ethanone-structure-activity-relationship)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)